

"synthesis and properties of Methyl 2,2-dichloropropionate"

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Compound of Interest

Compound Name: Methyl 2,2-dichloropropionate

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An In-depth Technical Guide to the Synthesis and Properties of **Methyl 2,2-dichloropropionate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 2,2-dichloropropionate (CAS No. 17640-02-7), also known as Dalapon-methyl, is a chlorinated ester of propionic acid.^{[1][2]} Its structural features make it a potentially useful intermediate in organic synthesis for the introduction of a gem-dichloro-substituted propyl moiety. This document provides a comprehensive overview of its synthesis, physical and chemical properties, and safety information, tailored for a technical audience.

Synthesis of Methyl 2,2-dichloropropionate

The most direct and common method for the synthesis of **Methyl 2,2-dichloropropionate** is the acid-catalyzed esterification of 2,2-dichloropropionic acid with methanol. This reaction, a classic Fischer esterification, involves the protonation of the carboxylic acid, followed by nucleophilic attack from methanol and subsequent dehydration to yield the ester.

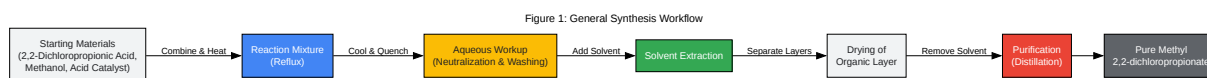
General Reaction Scheme



(2,2-Dichloropropionic Acid + Methanol \rightleftharpoons **Methyl 2,2-dichloropropionate** + Water)

Synthesis Workflow Diagram

The overall process from starting materials to the purified product can be visualized as follows:



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Caption: Figure 1: General Synthesis Workflow

Detailed Experimental Protocol (Fischer Esterification)

This protocol is a representative procedure based on the principles of Fischer esterification for converting carboxylic acids to esters.[3][4]

Materials:

- 2,2-Dichloropropionic acid (1.0 mol, 142.96 g)[5]
- Anhydrous Methanol (used as solvent and reagent, ~10-20 mol excess)
- Concentrated Sulfuric Acid (catalyst, ~2-5% of the acid weight)
- Saturated Sodium Bicarbonate solution
- Saturated Sodium Chloride solution (Brine)
- Anhydrous Magnesium Sulfate or Sodium Sulfate
- Organic solvent for extraction (e.g., Diethyl ether or Dichloromethane)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 2,2-dichloropropionic acid.

- Add a significant excess of anhydrous methanol to the flask. Methanol acts as both a reagent and the solvent, and using it in excess helps to drive the equilibrium towards the product side.
- Catalyst Addition: Carefully and slowly add concentrated sulfuric acid to the stirring mixture. The addition is exothermic and should be done with caution.
- Reaction: Heat the mixture to a gentle reflux. The reaction progress can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC) until the starting carboxylic acid is consumed.
- Workup - Quenching: After the reaction is complete, allow the mixture to cool to room temperature. Carefully pour the reaction mixture into a beaker containing ice water.
- Neutralization: Slowly add a saturated solution of sodium bicarbonate to neutralize the excess sulfuric acid and any unreacted 2,2-dichloropropionic acid. Perform this step cautiously due to CO₂ evolution. Continue addition until the aqueous layer is neutral or slightly basic.
- Extraction: Transfer the mixture to a separatory funnel. Extract the aqueous layer with an organic solvent (e.g., diethyl ether) two to three times. Combine the organic layers.
- Washing & Drying: Wash the combined organic layers with water and then with brine to remove residual water-soluble impurities. Dry the organic layer over an anhydrous drying agent like magnesium sulfate, then filter.
- Solvent Removal & Purification: Remove the bulk of the solvent using a rotary evaporator. The resulting crude product can be purified by fractional distillation under reduced pressure to yield pure **Methyl 2,2-dichloropropionate**.

Physical and Chemical Properties

The known physical and chemical properties of **Methyl 2,2-dichloropropionate** are summarized below.

Property	Value	Reference(s)
Molecular Formula	C ₄ H ₆ Cl ₂ O ₂	[1][6]
Molecular Weight	157.00 g/mol	[1]
CAS Number	17640-02-7	[1][2]
Appearance	Colorless Liquid	
Boiling Point	39-40 °C @ 15 Torr	[1]
Density	1.2934 g/cm ³	[1]
Flash Point	40 °C	[1]
Synonyms	Dalapon-methyl, Methyl 2,2-dichloropropanoate	[1][2]

Spectroscopic Data (Predicted)

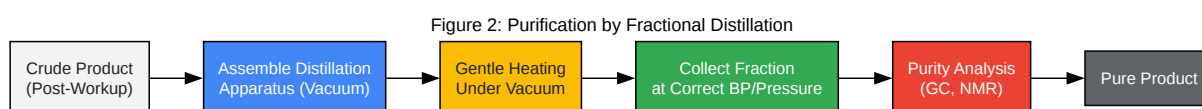
Experimental spectroscopic data for **Methyl 2,2-dichloropropionate** is not readily available in public databases. The following are predicted characteristics based on the molecule's structure.

Technique	Predicted Signals
^1H NMR	Two singlets are expected: • A singlet around 3.8-4.0 ppm for the ester methyl protons ($-\text{COOCH}_3$). • A singlet around 2.2-2.4 ppm for the C3 methyl protons ($\text{CH}_3\text{-CCl}_2$). The signal for 2,2-dichloropropane ($\text{CH}_3\text{CCl}_2\text{CH}_3$) appears at 2.21 ppm.[7]
^{13}C NMR	Four distinct signals are expected: • A signal for the carbonyl carbon ($-\text{C=O}$) around 165-170 ppm. • A signal for the quaternary C2 carbon ($-\text{CCl}_2$) around 80-90 ppm. • A signal for the ester methyl carbon ($-\text{OCH}_3$) around 50-55 ppm. • A signal for the C3 methyl carbon ($\text{CH}_3\text{-CCl}_2$) around 30-35 ppm.
IR	Key absorption bands are expected: • A strong, sharp C=O (ester carbonyl) stretch around $1740\text{-}1760\text{ cm}^{-1}$. • C-O (ester) stretches in the $1100\text{-}1300\text{ cm}^{-1}$ region. • C-Cl stretches in the $600\text{-}800\text{ cm}^{-1}$ region. • C-H (aliphatic) stretches just below 3000 cm^{-1} .

Purification

The primary method for purifying **Methyl 2,2-dichloropropionate** is fractional distillation, typically under reduced pressure to prevent decomposition at high temperatures.

Purification Workflow Diagram



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Caption: Figure 2: Purification by Fractional Distillation

Safety and Handling

Based on available data for Dalapon-methyl ester, the compound presents several hazards.

- Hazard Statements: H226 (Flammable liquid and vapor), H302 (Harmful if swallowed), H315 (Causes skin irritation), H318 (Causes serious eye damage), H335 (May cause respiratory irritation).[1]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[1]
- Handling: Should be handled in a well-ventilated fume hood. Avoid contact with skin, eyes, and clothing. Keep away from heat, sparks, and open flames. Store in a cool, dry place.[1]

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